

# Physical properties of 7-Fluoroquinoline (melting point, boiling point)

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## Compound of Interest

Compound Name: 7-Fluoroquinoline

Cat. No.: B188112

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## Physical Properties of 7-Fluoroquinoline: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the known physical properties of **7-Fluoroquinoline**, a heterocyclic aromatic organic compound of interest in medicinal chemistry and materials science. This document summarizes the available data for its melting and boiling points and outlines the standard experimental methodologies for their determination.

## Core Physical Properties

The physical state of **7-Fluoroquinoline** under standard conditions is not definitively established in the reviewed literature, with some sources suggesting it may be a low-melting solid or a liquid. The available quantitative data for its primary physical constants are summarized below.

Physical Property	Value	Conditions
Melting Point	Data not readily available in cited literature.	-
Boiling Point	127-129 °C	at 30 Torr[1]

Note: The boiling point is provided at a reduced pressure. The boiling point at atmospheric pressure would be significantly higher.

## Experimental Protocols for Physical Property Determination

While specific experimental details for the determination of **7-Fluoroquinoline**'s physical properties are not extensively documented in the available literature, the following represents standard and widely accepted methodologies for such characterizations.

### Melting Point Determination

The melting point of a solid organic compound is a critical indicator of its purity. A sharp melting range (typically 0.5-1 °C) is characteristic of a pure substance. The most common laboratory method for determining the melting point is the capillary method.

#### Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar digital device)
- Capillary tubes (sealed at one end)
- Sample of **7-Fluoroquinoline**
- Mortar and pestle (if sample is not a fine powder)

#### Procedure:

- Sample Preparation: A small amount of finely powdered **7-Fluoroquinoline** is packed into the sealed end of a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.

- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample quantities, a micro-boiling point determination is often employed.

Apparatus:

- Thiele tube or a similar oil bath setup
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heat source (e.g., Bunsen burner or heating mantle)
- Liquid for the bath (e.g., mineral oil)
- Sample of **7-Fluoroquinoline**

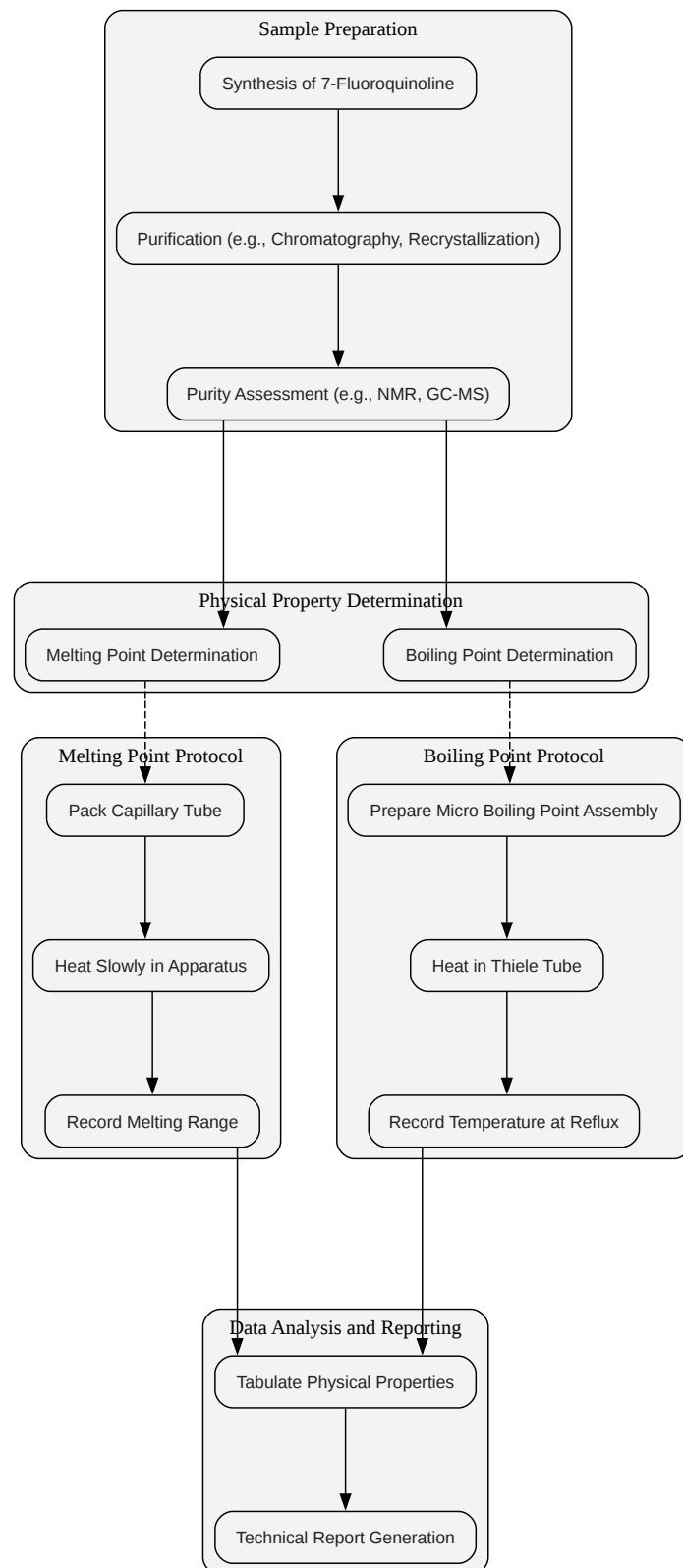
Procedure:

- Sample Preparation: A small volume of **7-Fluoroquinoline** is placed in the small test tube. A capillary tube, sealed at one end, is inverted and placed within the test tube with the open end submerged in the liquid.
- Apparatus Setup: The test tube assembly is attached to a thermometer and immersed in the Thiele tube containing the heating oil.
- Heating: The apparatus is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.

- Observation: Heating is discontinued when a steady stream of bubbles is observed. As the apparatus cools, the bubbling will slow and eventually stop. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.
- Pressure Correction: The atmospheric pressure at the time of the experiment should be recorded, as boiling points are pressure-dependent.

## Experimental Workflow Visualization

The logical flow for the characterization of the physical properties of **7-Fluoroquinoline** can be visualized as follows:

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## References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
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